

An In-depth Technical Guide to 4-Cyclopentyl-2-methylcyclohexyl Acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Cyclopentyl-2-methylcyclohexyl
acetate

CAS No.: 93805-76-6

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Abstract

This technical guide provides a comprehensive overview of **4-Cyclopentyl-2-methylcyclohexyl acetate**, a significant aroma chemical. While detailed public data for this specific molecule is limited, this paper synthesizes information from closely related structural analogs to present a holistic view for researchers, scientists, and professionals in the fragrance and drug development industries. This guide covers the compound's physicochemical properties, a plausible synthetic route based on established esterification methodologies, and standard analytical techniques for its characterization. Furthermore, it explores its potential applications, drawing parallels from similar cyclohexyl acetate derivatives prevalent in the fragrance industry and the broader context of carbocyclic moieties in medicinal chemistry.

Introduction

4-Cyclopentyl-2-methylcyclohexyl acetate (CAS No. 93805-76-6) is an ester characterized by a substituted cyclohexane ring.^[1] Its molecular structure, featuring both a cyclopentyl and a

methyl group on the cyclohexane ring, suggests a complex aroma profile, likely contributing to its use in the fragrance industry. The acetate functional group is common in many commercially successful fragrance molecules. While not a primary candidate for direct therapeutic applications, the study of such molecules provides valuable insights into organic synthesis, analytical characterization, and the structure-activity relationships that are fundamental to both the fragrance and pharmaceutical sciences. The carbocyclic core is a prevalent scaffold in numerous approved pharmaceutical agents, making the exploration of its derivatives a subject of academic and industrial interest.^[2]

Physicochemical Properties

Detailed experimental data for **4-Cyclopentyl-2-methylcyclohexyl acetate** is not readily available in public literature. However, we can infer its likely properties based on structurally similar compounds such as 2-methylcyclohexyl acetate and 4-tert-butylcyclohexyl acetate.

Property	Predicted/Inferred Value	Reference (Analogous Compound)
Molecular Formula	C ₁₄ H ₂₄ O ₂	[1]
Molecular Weight	224.34 g/mol	[1]
Appearance	Clear, colorless liquid	[2][3]
Odor	Fruity, woody, potentially with floral or musky notes	[2][4][5]
Boiling Point	Estimated 240-260 °C	[6]
Solubility	Insoluble in water; soluble in organic solvents like ethanol and ether	[2]
Density	~0.95 g/cm ³	[3]

Note: These values are estimations based on trends observed in similar molecules and should be confirmed by experimental analysis.

Synthesis of 4-Cyclopentyl-2-methylcyclohexyl Acetate

The most direct and industrially scalable method for the synthesis of **4-Cyclopentyl-2-methylcyclohexyl acetate** is the Fischer-Speier esterification of the corresponding alcohol, 4-cyclopentyl-2-methylcyclohexanol, with acetic acid or its anhydride.[7]

Proposed Synthetic Pathway

The synthesis can be conceptualized as a two-step process starting from a commercially available precursor, followed by esterification.



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Caption: Proposed two-step synthesis of **4-Cyclopentyl-2-methylcyclohexyl acetate**.

Experimental Protocol: Esterification

This protocol is adapted from general Fischer esterification procedures.[7]

Materials:

- 4-Cyclopentyl-2-methylcyclohexanol
- Acetic anhydride (or acetic acid)
- Acid catalyst (e.g., concentrated sulfuric acid or Amberlyst-15)[8]
- Organic solvent (e.g., toluene or dichloromethane)
- 5% Sodium bicarbonate solution
- Brine (saturated sodium chloride solution)

- Anhydrous magnesium sulfate

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-cyclopentyl-2-methylcyclohexanol in the chosen organic solvent.
- **Reagent Addition:** Add a slight molar excess of acetic anhydride to the solution. Slowly add a catalytic amount of the acid catalyst while stirring.
- **Reaction:** Heat the mixture to reflux and maintain for several hours. Monitor the reaction progress by Thin-Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Transfer the mixture to a separatory funnel.
- **Washing:** Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted acetic anhydride), and brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:** Filter off the drying agent and concentrate the organic solution under reduced pressure. The crude product can be purified by vacuum distillation to yield pure **4-cyclopentyl-2-methylcyclohexyl acetate**.

Analytical Characterization

A combination of spectroscopic and chromatographic techniques is essential for the structural elucidation and purity assessment of **4-Cyclopentyl-2-methylcyclohexyl acetate**.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the ideal technique for separating the diastereomers of the product and confirming its molecular weight.

Typical GC Conditions (adapted from similar analyses):[\[9\]](#)

- **Column:** A non-polar or medium-polarity column, such as a DB-5 or HP-5ms.

- Oven Program: Start at a low temperature (e.g., 50 °C), ramp up to a higher temperature (e.g., 250 °C) to ensure elution of the compound.[10]
- Injector and Detector Temperature: Typically set to 250 °C.
- Carrier Gas: Helium or Hydrogen.

Expected Mass Spectrum: The mass spectrum would be expected to show a molecular ion peak (M^+) at m/z 224. Key fragmentation patterns would likely include the loss of the acetyl group (m/z 43) and the acetoxy group (m/z 59), as well as fragmentation of the cyclohexane and cyclopentyl rings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR spectroscopy are crucial for confirming the detailed molecular structure.

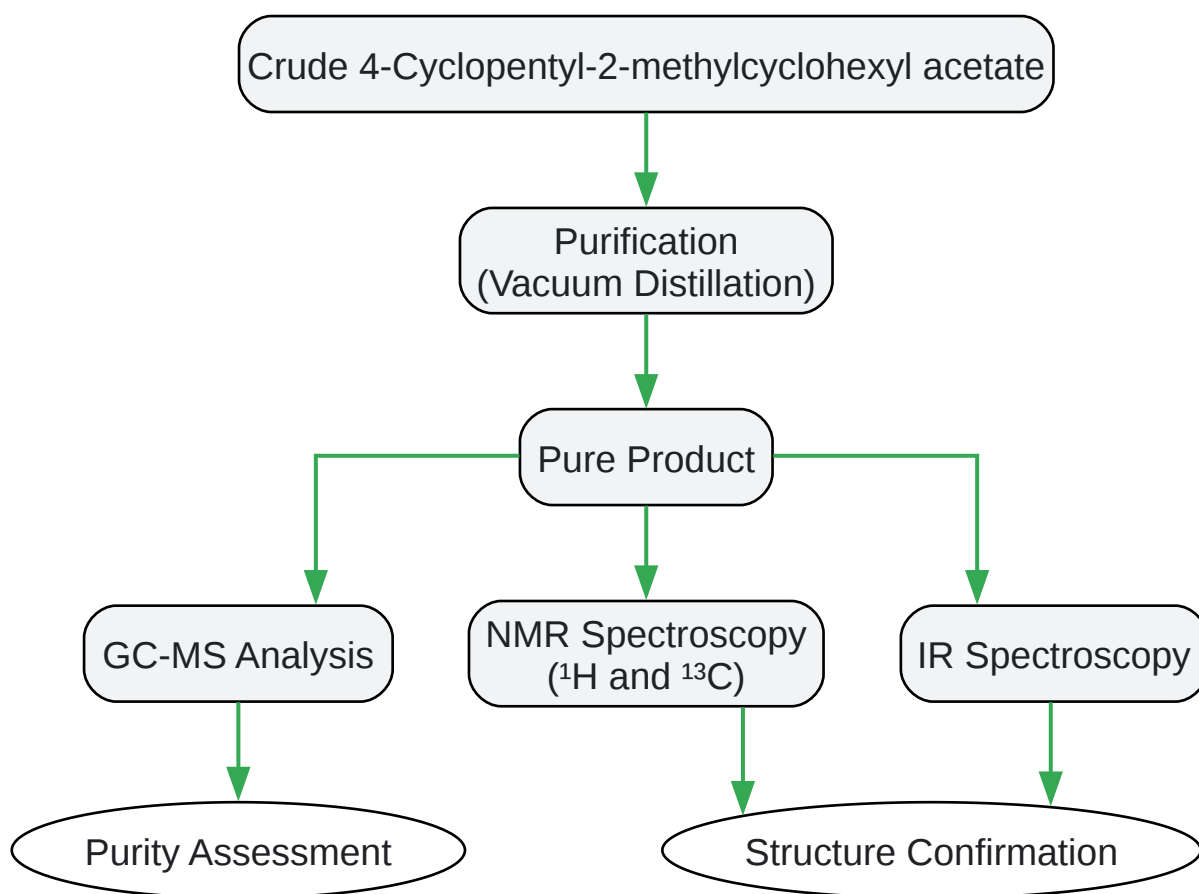
- ^1H NMR: The spectrum would be complex due to the presence of multiple diastereomers. Key signals would include a singlet around 2.0 ppm for the acetate methyl protons, and a multiplet for the proton on the carbon bearing the acetate group (CHOAc) between 4.5 and 5.0 ppm. The remaining protons on the cyclohexane and cyclopentyl rings would appear as a complex series of multiplets in the upfield region.
- ^{13}C NMR: The spectrum would show a signal for the carbonyl carbon of the ester at around 170 ppm, a signal for the methyl group of the acetate at around 21 ppm, and a series of signals for the carbons of the cyclohexane and cyclopentyl rings.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the key functional groups in the molecule.

Expected IR Absorptions:

- A strong C=O stretch for the ester at approximately 1735 cm^{-1} .
- C-O stretches in the region of 1240 cm^{-1} and 1030 cm^{-1} .
- C-H stretches for the aliphatic parts of the molecule just below 3000 cm^{-1} .



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Caption: A typical analytical workflow for the characterization of **4-Cyclopentyl-2-methylcyclohexyl acetate**.

Applications

Fragrance Industry

Cyclohexyl acetate derivatives are widely used in the fragrance industry for their versatile scent profiles.^[4] For instance, 4-tert-butylcyclohexyl acetate is valued for its woody and floral notes.^[1] Given its structure, **4-Cyclopentyl-2-methylcyclohexyl acetate** is likely to possess a complex aroma with woody, fruity, and possibly floral or musky characteristics, making it a candidate for inclusion in fine fragrances, personal care products, and household goods.^[4]

Relevance to Drug Development

While **4-Cyclopentyl-2-methylcyclohexyl acetate** itself is not a therapeutic agent, the synthetic and analytical methodologies discussed are directly applicable to drug discovery and development. The carbocyclic scaffold is a key feature in many pharmaceuticals.[2]

Understanding the synthesis and stereochemical analysis of substituted cyclohexanes is crucial for medicinal chemists. For example, the principles of stereoselective synthesis used to control the cis/trans relationship in the precursor alcohol could be applied to the synthesis of chiral drug intermediates.

Safety and Handling

A specific Safety Data Sheet (SDS) for **4-Cyclopentyl-2-methylcyclohexyl acetate** is not publicly available. However, based on related compounds, general laboratory safety precautions should be followed:

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat.
- Ventilation: Handle in a well-ventilated area or a fume hood.
- Fire Safety: Keep away from heat, sparks, and open flames. Esters of this type are generally combustible liquids.
- First Aid: In case of contact with skin or eyes, rinse thoroughly with water. If inhaled, move to fresh air. If ingested, seek medical attention.

Conclusion

4-Cyclopentyl-2-methylcyclohexyl acetate is a molecule of interest primarily for the fragrance industry, with its synthesis and characterization providing a valuable case study for organic and analytical chemists. While specific data for this compound is scarce, a comprehensive understanding can be built by drawing parallels with structurally related molecules. The methodologies for its synthesis, purification, and analysis are robust and well-established, relying on fundamental principles of organic chemistry. For professionals in both the fragrance and pharmaceutical sectors, the study of such molecules underscores the importance of precise chemical synthesis and rigorous analytical validation.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Cyclopentyl-2-methylcyclohexyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12665287/docs#an-in-depth-technical-guide-to-4-cyclopentyl-2-methylcyclohexyl-acetate]

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